Characterization of Bis(3-hydroxypropyl) disulfide by NMR Spectroscopy: An Application Note

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Compound of Interest

Compound Name:	*3-[(3-Hydroxypropyl)disulfanyl]-1-propanol*
CAS No.:	*177854-95-4*
Cat. No.:	*B060346*

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Abstract

This application note provides a comprehensive guide to the characterization of bis(3-hydroxypropyl) disulfide using Nuclear Magnetic Resonance (NMR) spectroscopy. We present detailed protocols for sample preparation and the acquisition of one-dimensional (^{1}H and ^{13}C) and two-dimensional (COSY and HSQC) NMR spectra. A thorough analysis of the expected spectral data is provided, underpinned by the principles of chemical shift theory and spin-spin coupling. This guide is intended for researchers, scientists, and drug development professionals who require robust analytical methods for the structural elucidation and purity assessment of disulfide-containing small molecules.

Introduction

Bis(3-hydroxypropyl) disulfide is a symmetrical disulfide-containing diol with the chemical formula $C_6H_{14}O_2S_2$. Its structure, featuring two hydrophilic hydroxypropyl chains linked by a disulfide bond, makes it a molecule of interest in various fields, including materials science and

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pharmaceutical development. The disulfide bond, in particular, is a key functional group that can participate in redox reactions, making compounds containing this moiety valuable for applications such as drug delivery systems and biocompatible polymers.

Accurate structural characterization is paramount for ensuring the quality and efficacy of such compounds. Nuclear Magnetic Resonance (NMR) spectroscopy is an unparalleled, non-destructive technique for the unambiguous determination of molecular structure in solution. This note details the application of ^{1}H, ^{13}C, and 2D NMR techniques for the complete structural verification of bis(3-hydroxypropyl) disulfide.

Molecular Structure and Symmetry Considerations

The chemical structure of bis(3-hydroxypropyl) disulfide is shown below. A key feature of this molecule is its C_2 symmetry axis passing through the disulfide bond. This symmetry dictates that the protons and carbon atoms on both hydroxypropyl chains are chemically equivalent.[1] Consequently, the NMR spectra are simplified, exhibiting only three unique sets of signals for the propyl chain, rather than six.

Caption: Chemical structure of bis(3-hydroxypropyl) disulfide.

Experimental Protocols

Protocol 1: Sample Preparation

A well-prepared sample is crucial for obtaining high-quality NMR spectra.

- Sample Weighing: Accurately weigh 10-20 mg of bis(3-hydroxypropyl) disulfide for ^{1}H NMR and 50-100 mg for ^{13}C NMR into a clean, dry vial.[2]
- Solvent Selection: Due to the polar nature of the hydroxyl groups, a polar deuterated solvent is required. Deuterated dimethyl sulfoxide (DMSO-d_6) is an excellent choice as it readily dissolves the compound and its residual proton signal does not overlap with the analyte signals.[3] Other suitable solvents include deuterated methanol (CD_3OD) or deuterium oxide (D_2O).
- Dissolution: Add approximately 0.6-0.7 mL of the chosen deuterated solvent to the vial.[2] Gently vortex or sonicate the vial to ensure complete dissolution.

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- Transfer to NMR Tube: Using a Pasteur pipette with a small cotton or glass wool plug to filter out any particulate matter, transfer the solution into a clean, dry 5 mm NMR tube.
- Internal Standard (Optional): For precise chemical shift referencing, a small amount of an internal standard such as tetramethylsilane (TMS) can be added. However, for routine characterization, referencing to the residual solvent peak is often sufficient.

Protocol 2: NMR Data Acquisition

The following parameters are recommended for a 400 MHz NMR spectrometer.

^{1}H NMR Spectroscopy:

- Pulse Program: A standard single-pulse experiment (e.g., 'zg30' on Bruker instruments).
- Number of Scans: 16-64 scans to achieve a good signal-to-noise ratio.
- Spectral Width: 0-12 ppm.
- Acquisition Time: ~3-4 seconds.
- Relaxation Delay: 1-2 seconds.

^{13}C NMR Spectroscopy:

- Pulse Program: A proton-decoupled single-pulse experiment (e.g., 'zgpg30' on Bruker instruments).
- Number of Scans: 1024-4096 scans, as ^{13}C has a low natural abundance.
- Spectral Width: 0-200 ppm.
- Acquisition Time: ~1-2 seconds.
- Relaxation Delay: 2 seconds.

2D NMR Spectroscopy (COSY and HSQC):

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- Standard pulse programs for COSY (Correlation Spectroscopy) and HSQC (Heteronuclear Single Quantum Coherence) should be utilized.[4] These experiments are invaluable for confirming connectivity.[5]

Data Analysis and Interpretation

^{1}H NMR Spectrum

The ^{1}H NMR spectrum of bis(3-hydroxypropyl) disulfide is expected to show three distinct signals, each corresponding to one of the chemically equivalent sets of protons on the propyl chains.

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Proton Assignment	Expected Chemical Shift (δ, ppm)	Multiplicity	Integration	Rationale
-CH_2-OH (Hγ)	~3.5 - 3.7	Triplet (t)	4H	Protons on the carbon bearing the electronegative oxygen atom are deshielded.[4] They are coupled to the adjacent Cβ methylene protons.
-S-S-CH_2- (Hα)	~2.7 - 2.9	Triplet (t)	4H	The disulfide bond has a moderate deshielding effect on the adjacent methylene protons. They are coupled to the Cβ methylene protons.
-CH_2-CH_2-CH_2- (Hβ)	~1.8 - 2.0	Quintet (quint)	4H	These protons are coupled to both the Hα and Hγ methylene groups (2+2=4 neighboring protons, n+1=5).
-OH	Variable	Broad Singlet (br s)	2H	The chemical shift of hydroxyl protons is

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	concentration and temperature-dependent and they often appear as a broad signal due to chemical exchange.

^{13}C NMR Spectrum

The proton-decoupled ^{13}C NMR spectrum will display three signals corresponding to the three unique carbon environments in the molecule.

Carbon Assignment	Expected Chemical Shift (δ, ppm)	Rationale
-CH_2-OH (Cγ)	~60 - 65	The carbon attached to the highly electronegative oxygen atom is significantly deshielded.
-S-S-CH_2- (Cα)	~38 - 42	The carbon adjacent to the sulfur atoms of the disulfide bond is deshielded, and the β-carbon chemical shift is diagnostic of disulfide bond formation.[6][7]
-CH_2-CH_2-CH_2- (Cβ)	~30 - 35	This central carbon of the propyl chain is the most shielded of the three.

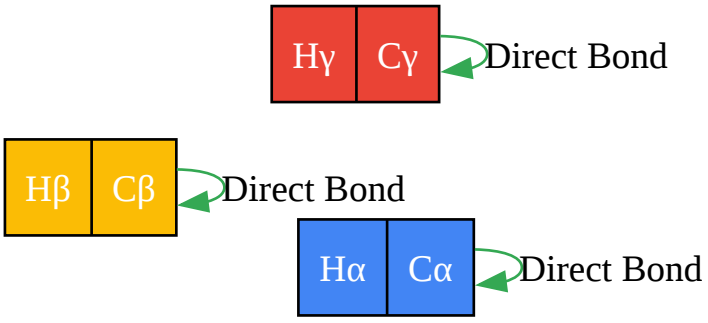
2D NMR Spectra: Confirming the Structure

COSY (Correlation Spectroscopy): This experiment reveals proton-proton couplings. For bis(3-hydroxypropyl) disulfide, the COSY spectrum will show cross-peaks connecting:

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- Hα and Hβ
- Hβ and Hγ

This confirms the connectivity of the propyl chain.



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